

Chemical & Physical Properties: Anthranilic Acid vs. Sodium Anthranilate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sodium anthranilate

CAS No.: 552-37-4

Cat. No.: S699232

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Property	Anthranilic Acid	Sodium Anthranilate
Chemical Formula	$C_7H_7NO_2$ [1]	$C_7H_6NNaO_2$ [2] [3]
IUPAC Name	2-Aminobenzoic acid [1]	Sodium 2-aminobenzoate [2]
CAS Number	118-92-3 [1] [4]	552-37-4 [2] [3]
Molecular Weight	137.138 $g \cdot mol^{-1}$ [1]	159.12 $g \cdot mol^{-1}$ [2] [3]
Appearance	White or yellow solid [1]	Very dark grey solid [3]
Melting Point	146–148 °C [1]	<250 °C [2] [3]
Solubility in Water	0.572 g/100 mL (25 °C) [1]	Very soluble (specific quantitative data not available) [3]
pKa	2.17 (amino); 4.85 (carboxyl) [1]	Information not available
Key Chemical Feature	Amphoteric (contains acidic and basic groups) [1]	Salt form; improved water solubility

Key Applications and Experimental Contexts

The properties of these compounds make them suitable for distinct technical applications.

Anthranilic Acid

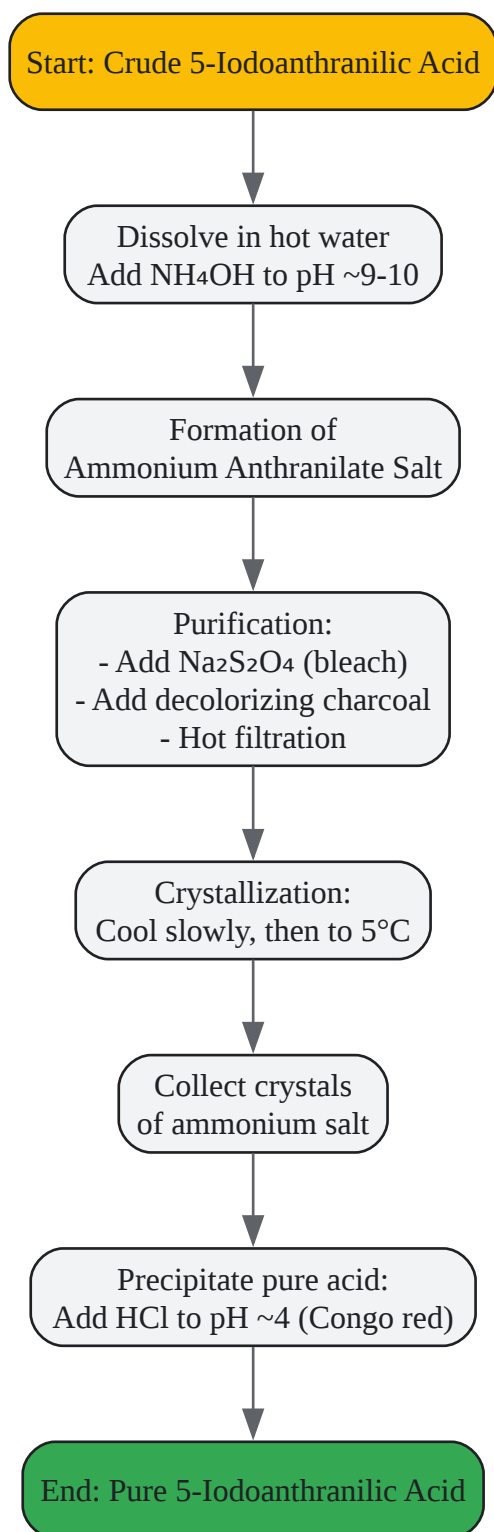
- **Industrial Chemistry:** A key intermediate in the production of **azo dyes and saccharin** [1].
- **Pharmaceuticals:** Serves as the core structure for a class of **non-steroidal anti-inflammatory drugs (NSAIDs)** known as fenamates (e.g., mefenamic acid, flufenamic acid) [5]. It is also a precursor in the synthesis of the drug methaqualone [1].
- **Biochemistry & NMR Spectroscopy:** Used as a metabolic precursor for the selective **stable isotope labeling of tryptophan residues** in proteins, which is crucial for nuclear magnetic resonance (NMR) studies of protein structure and dynamics [6].
- **Organic Synthesis:** A versatile starting material. It can be **diazotized** to produce benzyne or diazonium salts for coupling reactions [1] and reacts with phosgene to form **isatoic anhydride**, a useful synthetic reagent [1].

Sodium Anthranilate

- **Chemical Reagent:** Primarily used in **organic synthesis as a soluble equivalent** of anthranilic acid. For instance, it is used in the purification of 5-iodoanthranilic acid via the formation and subsequent acidification of its ammonium salt [7].
- **Commercial Availability:** It is marketed as a specialty chemical for **research and development** and commercial applications, though its specific end-uses are less documented than those of the parent acid [2] [3].

Detailed Experimental Protocol

The following workflow visualizes a classic laboratory procedure that utilizes **sodium anthranilate** *in situ* for the purification of an anthranilic acid derivative, demonstrating its practical utility.



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Workflow for purifying 5-iodoanthranilic acid via its ammonium salt, adapted from a published organic synthesis procedure [7].

Key Details:

- **Ammonium Salt Formation:** The crude acid is dissolved in hot water with ammonia, forming the soluble ammonium anthranilate salt [7].
- **Purification Steps:** Sodium hydrosulfite ($\text{Na}_2\text{S}_2\text{O}_4$) acts as a reducing agent to bleach colored impurities. Decolorizing charcoal absorbs other impurities, and hot filtration removes them [7].
- **Precipitation:** The purified acid is regenerated by adding hydrochloric acid until the solution is faintly acidic to Congo red indicator, causing the pure product to precipitate [7].

Key Technical Insights

- **Solubility is the Primary Differentiator:** The most significant practical difference is **solubility**. **Sodium anthranilate** offers greatly enhanced aqueous solubility compared to the poorly water-soluble anthranilic acid, making it the preferred form for reactions in aqueous media [1] [3].
- **Anthranilic Acid is a Versatile Building Block:** Its value lies in its amphoteric nature and functional groups, allowing it to participate in diverse reactions and serve as a scaffold for pharmaceuticals and dyes [1] [5].
- **Sodium Anthranilate is a Practical Reagent:** It functions primarily as a convenient, soluble source of the anthranilate anion for synthesis and purification, as shown in the experimental protocol [7].

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